

# Personal protective equipment for handling DiSC18(3)

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## Compound of Interest

Compound Name: DiSC18(3)

Cat. No.: B15554207

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## Essential Safety and Handling Guide for DiSC18(3)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DiSC18(3)**, also known as 1,1'-Dioctadecyl-3,3,3',3'-tetramethylindocarbocyanine-5,5'-disulfonic acid. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

### I. Personal Protective Equipment (PPE)

When handling **DiSC18(3)**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE includes:

- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles to protect against splashes.
- **Body Protection:** A lab coat or other protective clothing should be worn.<sup>[1]</sup>

### II. Operational Plan: Step-by-Step Handling Procedure

Follow these steps for the safe handling of **DiSC18(3)** from receipt to disposal:

- Preparation:
  - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[\[1\]](#)
  - Work in a well-ventilated area.[\[1\]](#)
  - Ensure all necessary PPE is readily available and in good condition.
  - Have an emergency eye wash station and safety shower accessible.
- Handling:
  - Avoid contact with skin and eyes.[\[1\]](#)
  - Avoid inhalation of any dust or vapors.[\[1\]](#)
  - Prevent the formation of dust.[\[1\]](#)
  - Do not eat, drink, or smoke in the handling area.
- Storage:
  - Keep the container tightly closed.
  - Store in a dry, cool, and well-ventilated place.[\[1\]](#)
  - Protect the material from long-term exposure to light.[\[1\]](#)

### III. Disposal Plan

All waste materials containing **DiSC18(3)** must be managed responsibly to prevent environmental contamination.

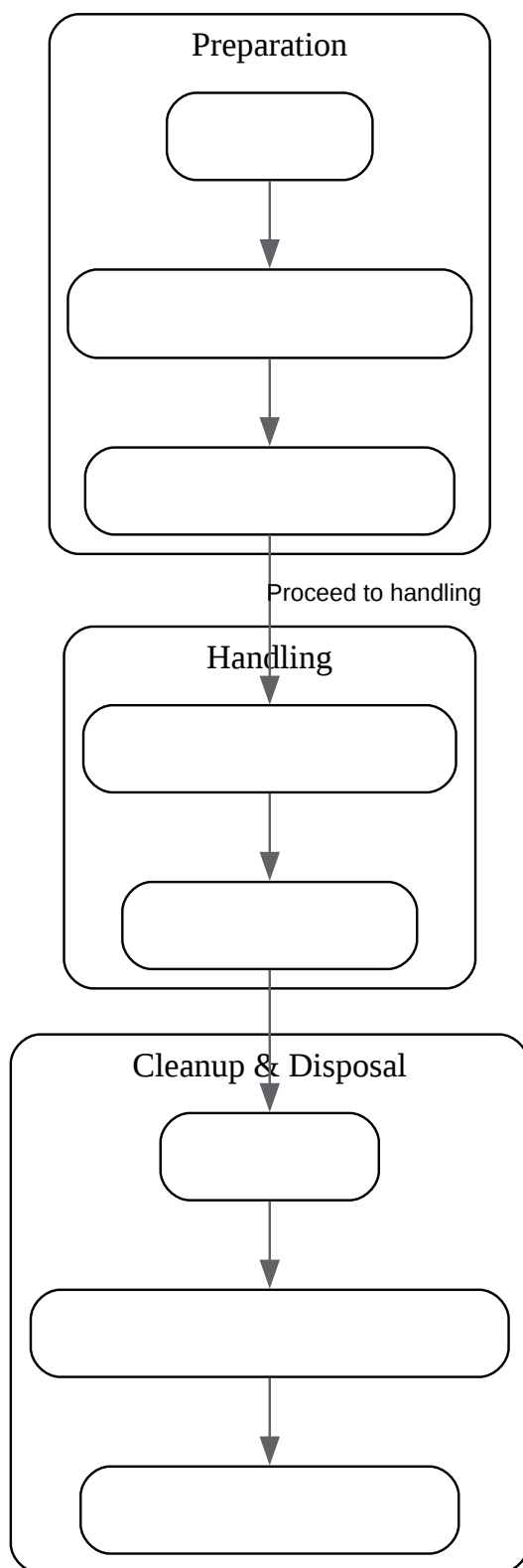
- Waste Collection: Collect all waste in designated, sealed containers.
- Disposal: Dispose of all waste in accordance with applicable local, state, and federal laws.[\[1\]](#)  
Do not allow the product to enter drains.[\[1\]](#)

## IV. Quantitative Data Summary

The Safety Data Sheet for DiIC18(3)-DS does not contain specific occupational exposure limit values.<sup>[1]</sup> The hazards of this material have not been thoroughly investigated, and it should be handled with caution.<sup>[1]</sup>

Parameter	Value
Occupational Exposure Limits	No substances with occupational exposure limit values. <sup>[1]</sup>
Potential Health Effects	To our knowledge, the hazards of this material have not been thoroughly investigated. Avoid contact and inhalation. <sup>[1]</sup>

## V. Experimental Workflow



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Caption: Workflow for Safe Handling of **DiSC18(3)**.

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## References

- 1. docs.aatbio.com [docs.aatbio.com]
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